

Application Notes and Protocols: Nokal in the Formulation of Industrial Cleaning Agents

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Compound of Interest

Compound Name: Nokal

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These application notes provide a comprehensive overview of the use of **Nokal**, an anionic surfactant, in the formulation of industrial cleaning agents. This document details its chemical properties, role in cleaning formulations, and protocols for evaluating its performance.

Introduction to Nokal

Nokal is a brand name for a series of anionic surfactants based on alkyl naphthalene sulfonates. A common variant is sodium dibutyl naphthalene sulfonate.^{[1][2][3][4]} These surfactants are highly effective wetting and dispersing agents, making them valuable components in a wide range of industrial cleaning applications, from heavy-duty degreasers to textile scouring agents.^{[3][4][5][6]}

Key Properties of **Nokal** (Sodium Dibutyl Naphthalene Sulfonate):

Property	Value	Reference
CAS Number	25638-17-9	[1]
Molecular Formula	C ₁₈ H ₂₃ NaO ₃ S	[1]
Appearance	Light brown to off-white powder/flakes or a dark brown aqueous solution.	[2]
Solubility	Highly soluble in water.	[2]
Critical Micelle Concentration (CMC)	0.1–1 g/L	[2]
Stability	Stable in acidic (pH > 2) and alkaline conditions, and resistant to hard water.	[2]

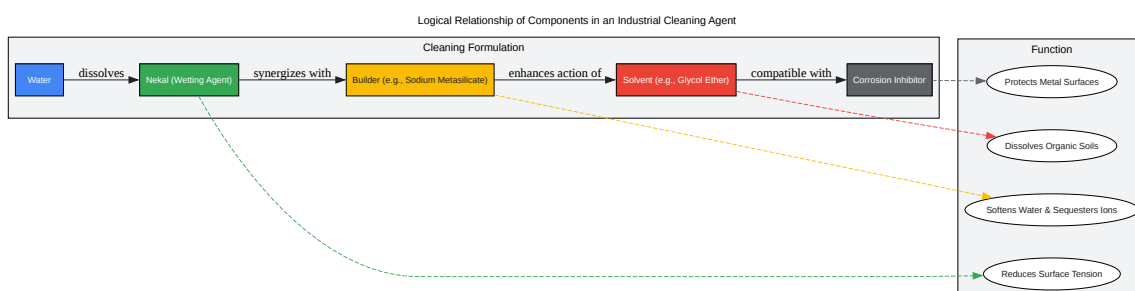
Role of Nokal in Industrial Cleaning Formulations

Nokal's primary function in industrial cleaning agents is to reduce the surface tension of water, allowing the cleaning solution to penetrate and wet surfaces more effectively.[3] This wetting action is crucial for lifting and removing soils, particularly oily and greasy contaminants.

Mechanism of Action:

- **Wetting:** The amphiphilic nature of **Nokal**, with its hydrophobic naphthalene and butyl groups and hydrophilic sulfonate group, allows it to orient itself at the interface between the cleaning solution and the soiled surface. This reduces the surface tension, enabling the solution to spread and penetrate the soil.
- **Emulsification:** **Nokal** molecules surround oil and grease droplets, forming micelles that disperse the soil into the cleaning solution and prevent it from redepositing on the surface.[3] [5]
- **Dispersion:** It aids in breaking down and suspending particulate matter within the cleaning solution.

The following diagram illustrates the role of **Nekal** and other components in a typical industrial cleaning formulation.



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Caption: Role of **Nekal** in a Cleaning Formulation.

Example Formulations

Below are example formulations for a heavy-duty alkaline degreaser and a neutral metal cleaner incorporating **Nekal**.

Table 1: Example Heavy-Duty Alkaline Degreaser

Component	Function	Concentration (w/w %)
Deionized Water	Solvent	80 - 90
Sodium Hydroxide (50%)	Alkalinity Source	5 - 10
Sodium Metasilicate	Builder, Corrosion Inhibitor	2 - 5
Nekal (Sodium Dibutyl Naphthalene Sulfonate)	Wetting Agent, Detergent	1 - 3
Glycol Ether DB	Solvent	1 - 3
Tetrasodium EDTA	Chelating Agent	0.5 - 1

Table 2: Example Neutral Metal Cleaner

Component	Function	Concentration (w/w %)
Deionized Water	Solvent	85 - 95
Nekal (Sodium Dibutyl Naphthalene Sulfonate)	Wetting Agent, Detergent	2 - 5
Non-ionic Surfactant (e.g., Alcohol Ethoxylate)	Co-surfactant, Degreaser	1 - 3
Sodium Citrate	Builder, pH Buffer	1 - 2
Corrosion Inhibitor (e.g., Tolyltriazole)	Metal Protection	0.1 - 0.5
Biocide	Preservative	0.1 - 0.2

Experimental Protocols

The following protocols are designed to evaluate the performance of industrial cleaning agents containing **Nekal**.

Protocol for Evaluating Wetting Efficiency (Draves Test Adaptation)

This protocol determines the time it takes for a weighted cotton skein to sink in a solution of the cleaning agent, providing a measure of its wetting efficiency.

Materials:

- 1 L graduated cylinder
- 5 g cotton skein
- 3 g hook and 40 g weight
- Stopwatch
- Cleaning solution containing **Nekal** at various concentrations

Procedure:

- Prepare 1 L of the cleaning solution at the desired concentration.
- Pour 800 mL of the solution into the 1 L graduated cylinder.
- Attach the 3 g hook to the cotton skein and the 40 g weight to the hook.
- Holding the free end of the skein, gently lower it into the graduated cylinder.
- Simultaneously start the stopwatch and release the skein.
- Stop the stopwatch when the skein completely sinks below the surface of the solution.
- Record the wetting time in seconds.
- Repeat the measurement three times and calculate the average wetting time.

Table 3: Hypothetical Wetting Efficiency Data

Nekal Concentration (g/L)	Average Wetting Time (seconds)
0.1	120
0.5	45
1.0	20
2.0	15

Protocol for Determining Cleaning Efficiency (Gravimetric Method)

This protocol, adapted from ASTM G122, quantifies the cleaning performance by measuring the weight of soil removed from a standardized coupon.

Materials:

- Stainless steel coupons (e.g., 5 cm x 5 cm)
- Industrial grease or oil (e.g., SAE 30 motor oil)
- Analytical balance (readable to 0.1 mg)
- Beakers
- Ultrasonic bath or mechanical shaker
- Oven
- Cleaning solution containing **Nekal**

Procedure:

- Clean the stainless steel coupons thoroughly with a suitable solvent (e.g., acetone) and dry them in an oven.
- Weigh each clean, dry coupon and record the weight (W1).

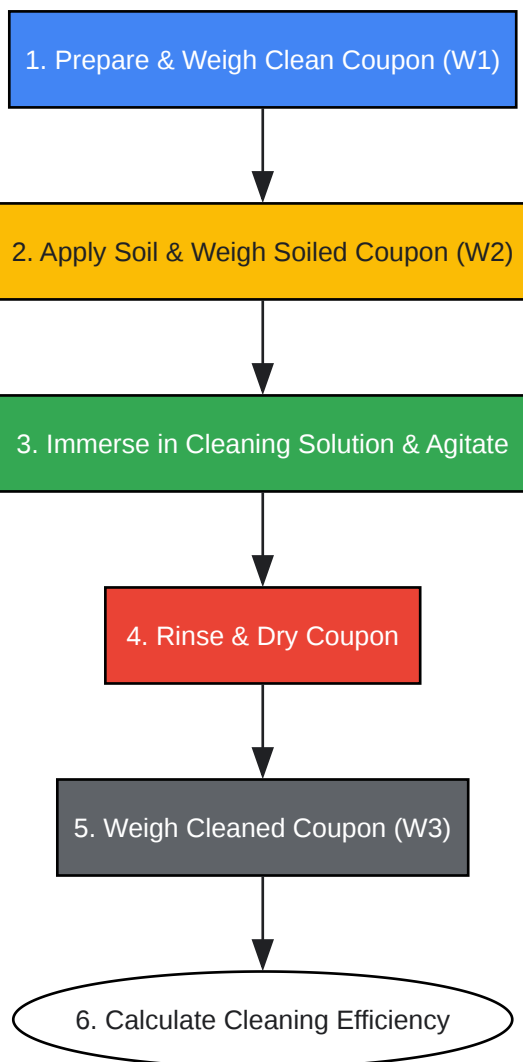
- Apply a consistent amount of the industrial soil (e.g., 0.1 g) to each coupon.
- Weigh the soiled coupon and record the weight (W2). The weight of the soil is $W_s = W_2 - W_1$.
- Prepare the cleaning solution in beakers.
- Immerse the soiled coupons in the cleaning solution and agitate for a set time (e.g., 10 minutes) at a controlled temperature (e.g., 50°C) using an ultrasonic bath or shaker.
- Remove the coupons, rinse with deionized water, and dry them in an oven.
- Weigh the cleaned, dry coupons and record the final weight (W3).
- Calculate the cleaning efficiency as a percentage: $\text{Cleaning Efficiency (\%)} = [(W_2 - W_3) / W_s] \times 100$

Table 4: Hypothetical Cleaning Efficiency on Stainless Steel

Formulation	Nekal Conc. (%)	Soil Type	Cleaning Efficiency (%)
Alkaline Degreaser	1	Motor Oil	85
Alkaline Degreaser	2	Motor Oil	95
Neutral Cleaner	3	Cutting Fluid	90
Neutral Cleaner	5	Cutting Fluid	98

The following diagram illustrates the experimental workflow for evaluating the cleaning efficiency.

Experimental Workflow for Cleaning Efficiency Evaluation



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Caption: Workflow for Gravimetric Cleaning Evaluation.

Conclusion

Nekal and its chemical equivalents are versatile and effective anionic surfactants for use in a variety of industrial cleaning formulations. Their excellent wetting and dispersing properties contribute significantly to the removal of tough industrial soils. The protocols outlined in these

notes provide a framework for the systematic evaluation of **Nekal**-containing formulations, enabling researchers and formulators to optimize their cleaning products for specific applications.

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References

- 1. store.astm.org [store.astm.org]
- 2. store.astm.org [store.astm.org]
- 3. scribd.com [scribd.com]
- 4. Sodium Dibutyl Naphthalene Sulfonate for cleaning - GREEN AGROCHEM - LIGNIN [lignosulfonate.com]
- 5. valsourc.com [valsourc.com]
- 6. chemicalindustriessecrets.com [chemicalindustriessecrets.com]
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